

Essential Safety and Logistics for Handling 1-Methoxy-4-(phenylethynyl)benzene

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Compound of Interest

| | |
|----------------|------------------------------------|
| Compound Name: | 1-Methoxy-4-(phenylethynyl)benzene |
| Cat. No.: | B1585205 |

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for **1-Methoxy-4-(phenylethynyl)benzene**, including operational and disposal plans.

Chemical and Physical Properties

A summary of the key quantitative data for **1-Methoxy-4-(phenylethynyl)benzene** is presented below. This information is critical for safe handling and storage.

| Property | Value |
|-------------------|---|
| CAS Number | 7380-78-1 [1] [2] [3] |
| Molecular Formula | C ₁₅ H ₁₂ O [1] [2] [3] [4] |
| Molecular Weight | 208.26 g/mol [3] [4] |
| Appearance | Solid [1] , Orange solid [5] , Light yellow solid [6] |
| Purity | 95% [1] [5] |
| Melting Point | 95°C [4] |
| Boiling Point | 339.0 ± 25.0 °C (Predicted) [4] |
| Density | 1.10 ± 0.1 g/cm ³ (Predicted) [4] |

Hazard Identification and Personal Protective Equipment (PPE)

While specific toxicity data for **1-Methoxy-4-(phenylethynyl)benzene** is limited, it should be handled with the recognition of "having unknown hazards and toxicity"[\[5\]](#). Based on the handling guidelines for similar chemical structures, the following PPE is mandatory.

Core Personal Protective Equipment (PPE) Requirements

| Protection Type | Specification | Rationale |
|------------------------|--|---|
| Eye/Face Protection | <p>Safety glasses with side-shields conforming to EN166 or NIOSH approved.^[7] A face shield should be worn over safety glasses if there is a risk of splashing or explosion.^[8]</p> | Protects against splashes and airborne particles. |
| Skin Protection | <p>- Gloves: Nitrile rubber gloves (minimum 0.11 mm thickness) with a breakthrough time of at least 480 minutes are recommended for full contact. ^[7] Gloves should be inspected before use and disposed of properly after handling.^{[7][9]} - Lab Coat: A flame-resistant lab coat should be worn and fully buttoned.^{[8][10]}</p> | Prevents skin contact with the chemical. |
| Respiratory Protection | <p>A full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges should be used if a risk assessment indicates it is necessary, especially in the absence of engineering controls like a fume hood.^[7]</p> | Protects against inhalation of dust or vapors. |
| Foot Protection | <p>Closed-toe shoes must be worn in the laboratory.^{[8][11]}</p> | Protects feet from spills. |

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational plan minimizes the risk of exposure and ensures procedural consistency.

1. Pre-Operational Checks:

- Engineering Controls: Ensure a chemical fume hood is operational and available.[\[7\]](#) Confirm that an eyewash station and safety shower are accessible.[\[7\]](#)
- PPE Inspection: Inspect all PPE for damage or contamination before use.[\[7\]](#)
- Material Check: Verify the container of **1-Methoxy-4-(phenylethynyl)benzene** is properly labeled and intact.

2. Handling Procedure:

- Work Area: Conduct all handling of **1-Methoxy-4-(phenylethynyl)benzene** within a certified chemical fume hood to minimize inhalation of any dust or vapors.[\[7\]](#)
- Dispensing: Use appropriate tools, such as a spatula or weighing paper, to handle the solid. Avoid creating dust.
- Spill Prevention: Keep the container closed when not in use. Use secondary containment where appropriate.

3. Post-Handling:

- Decontamination: Clean the work area thoroughly after handling.
- Glove Removal: Use the proper glove removal technique to avoid skin contact with the outer surface of the glove.[\[7\]](#)
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves.[\[7\]](#)[\[9\]](#)

Disposal Plan

Proper disposal of **1-Methoxy-4-(phenylethynyl)benzene** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance. All chemical products should be treated as potentially hazardous and disposed of accordingly.[\[5\]](#)

1. Waste Segregation:

- Solid Waste: Contaminated materials such as gloves, weighing paper, and paper towels should be collected in a designated, sealed, and chemically resistant container labeled as "Hazardous Waste."[\[12\]](#)
- Unused Chemical: Any unused **1-Methoxy-4-(phenylethynyl)benzene** must be disposed of as hazardous chemical waste. Do not dispose of it down the drain or in regular trash.
- Empty Containers: Rinse empty containers three times with a suitable solvent (e.g., acetone or ethanol). The rinsate must be collected and disposed of as hazardous liquid waste. After

rinsing, the container can be disposed of according to institutional guidelines.[12]

2. Labeling and Storage:

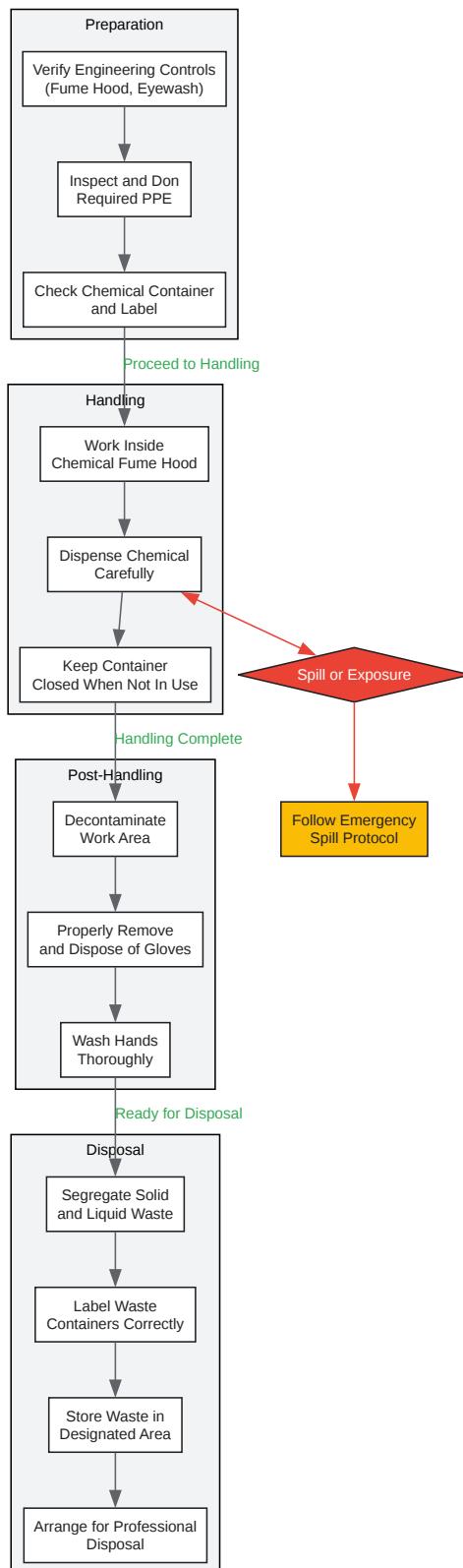
- All hazardous waste containers must be clearly labeled with "Hazardous Waste" and the chemical name.
- Store waste containers in a designated, well-ventilated, and secure area away from incompatible materials.

3. Final Disposal:

- Arrange for the collection of hazardous waste by a certified disposal company in accordance with local, state, and federal regulations.

Experimental Workflow

The following diagram illustrates the logical workflow for the safe handling of **1-Methoxy-4-(phenylethynyl)benzene**, from preparation to disposal.



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Caption: Workflow for the safe handling and disposal of **1-Methoxy-4-(phenylethynyl)benzene**.

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